

Application Notes and Protocols: IMP-1088

Solubility in DMSO for Stock Solutions

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Compound of Interest

Compound Name: IMP-1088

Cat. No.: B608084

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These application notes provide detailed protocols for the preparation, storage, and handling of **IMP-1088** stock solutions using dimethyl sulfoxide (DMSO) as a solvent. **IMP-1088** is a potent dual inhibitor of human N-myristoyltransferases NMT1 and NMT2, critical enzymes in various biological processes, including viral replication.[1][2] Accurate preparation of stock solutions is paramount for reproducible and reliable experimental outcomes.

Data Presentation: Quantitative Summary

The following tables summarize the key quantitative data for preparing **IMP-1088** stock solutions.

Table 1: Physicochemical Properties of **IMP-1088**

Property	Value	Reference
Molecular Formula	C ₂₅ H ₂₉ F ₂ N ₅ O	[3]
Molecular Weight	453.53 g/mol	[3]
CAS Number	2059148-82-0	[3]

Table 2: Solubility and Recommended Storage of **IMP-1088**

Solvent	Maximum Solubility	Storage Temperature (in solvent)	Stability (in solvent)	Reference
DMSO	100 mg/mL (220.49 mM)	-20°C	1 month	[1][3]
-80°C	6 months	[3]		

Note: The solid compound is stable for at least 2 years when stored at -20°C.[4]

Table 3: Example Volumes for Preparing **IMP-1088** Stock Solutions in DMSO

Desired Concentration	Mass of IMP-1088 (for 1 mg)	Mass of IMP-1088 (for 5 mg)	Mass of IMP-1088 (for 10 mg)
1 mM	2.2049 mL	11.0246 mL	22.0493 mL
5 mM	0.4410 mL	2.2049 mL	4.4099 mL
10 mM	0.2205 mL	1.1025 mL	2.2049 mL

Calculations are based on a molecular weight of 453.53 g/mol .[3]

Experimental Protocols

This section details the methodology for preparing a 10 mM stock solution of **IMP-1088** in DMSO.

Materials:

- **IMP-1088** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or a clear vial wrapped in aluminum foil
- Calibrated analytical balance

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath

Protocol: Preparation of a 10 mM **IMP-1088** Stock Solution

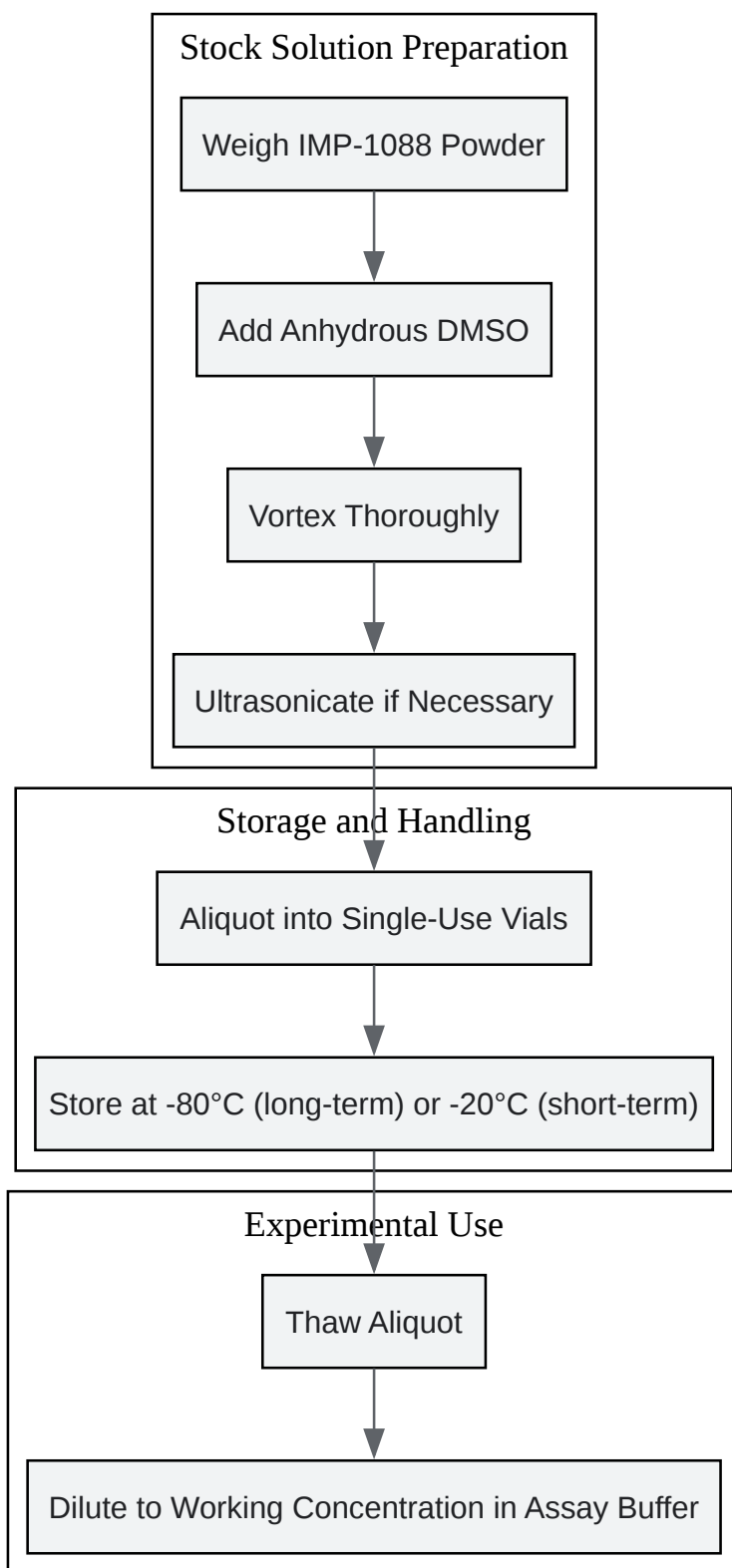
- Preparation: Work in a clean, dry environment. Allow the **IMP-1088** vial and DMSO to equilibrate to room temperature before opening to prevent condensation, as the compound is hygroscopic.^[1]
- Weighing: Accurately weigh the desired amount of **IMP-1088** powder using a calibrated analytical balance. For example, weigh 1 mg of **IMP-1088**.
- Solvent Addition: Add the calculated volume of DMSO to the vial containing the **IMP-1088** powder. To prepare a 10 mM stock solution from 1 mg of **IMP-1088**, add 0.2205 mL (220.5 μ L) of DMSO.
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication: If the compound does not fully dissolve, place the vial in an ultrasonic bath for 5-10 minutes.^{[1][3]} Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquoting and Storage: For convenience and to minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[3] Ensure the vials are clearly labeled with the compound name, concentration, solvent, and date of preparation.

Working Dilutions:

For cellular or biochemical assays, the stock solution can be further diluted to the desired working concentration using the appropriate cell culture medium or assay buffer. Typical working concentrations of **IMP-1088** in antiviral assays range from the low nanomolar to the low micromolar range (e.g., 50 nM, 500 nM, 1 μ M, 2 μ M).^{[5][6][7]}

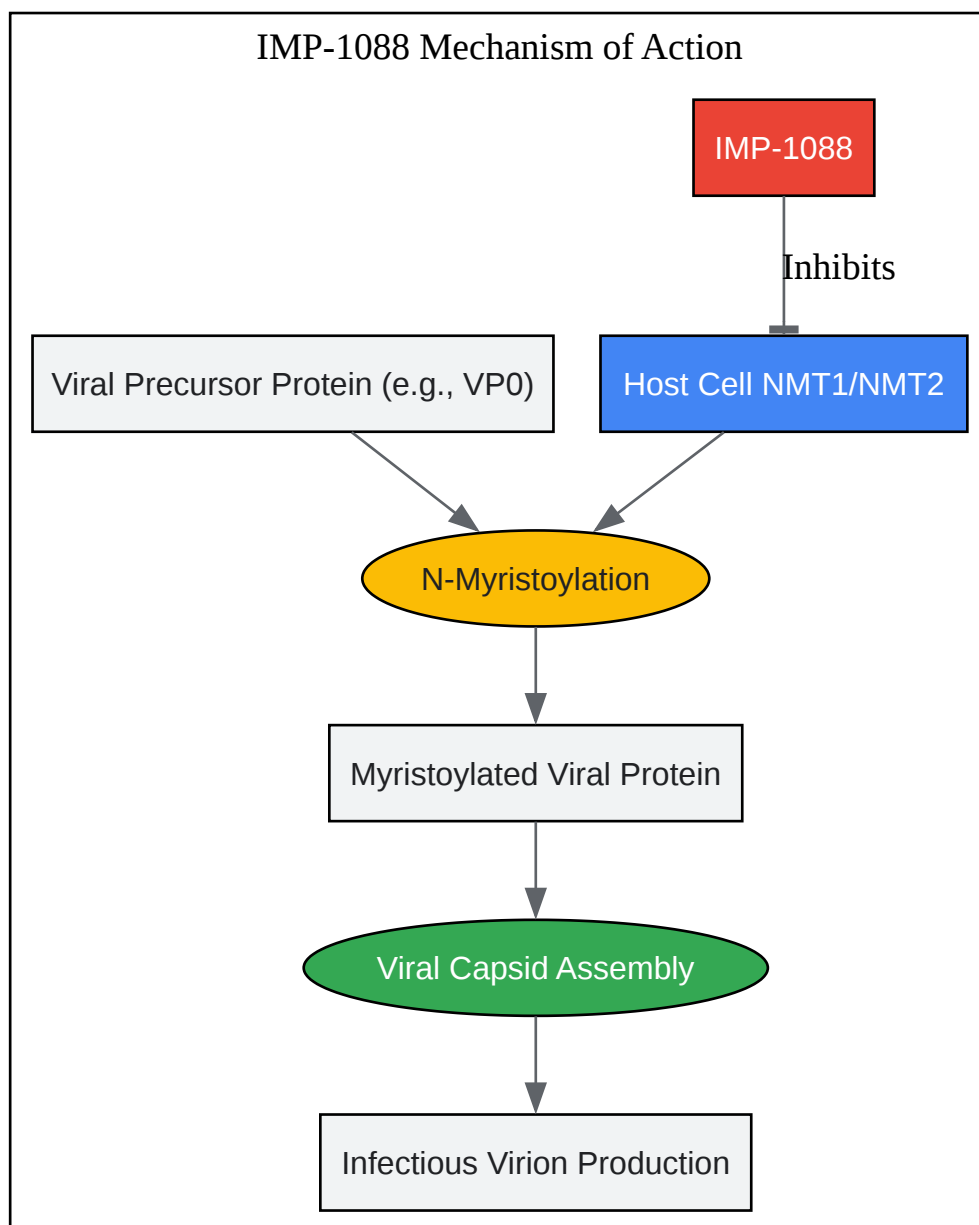
Visualizations

The following diagrams illustrate the experimental workflow and the signaling pathway context of **IMP-1088**.



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Caption: Workflow for the preparation and storage of **IMP-1088** stock solutions.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. IMP-1088 - Wikipedia [en.wikipedia.org]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. caymanchem.com [caymanchem.com]
- 5. Fragment-derived inhibitors of human N-myristoyltransferase block capsid assembly and replication of the common cold virus - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Inhibition of vaccinia virus L1 N-myristoylation by the host N-myristoyltransferase inhibitor IMP-1088 generates non-infectious virions defective in cell entry - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
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